

Technical Guide: Control and Analysis of Genotoxic Impurities in Ivabradine Hydrochloride Synthesis

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Compound of Interest

Compound Name: *Ivabradine IMpurity*

Cat. No.: *B12318509*

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Executive Summary & Regulatory Framework

The synthesis of Ivabradine Hydrochloride, a selective

current inhibitor used in the management of stable angina and heart failure, involves multiple alkylation and coupling steps. These chemical transformations inherently utilize or generate reactive intermediates that fall under the classification of Potential Genotoxic Impurities (PGIs).
[1]

Under ICH M7 (R1) guidelines, these DNA-reactive substances must be controlled to levels that pose negligible carcinogenic risk. For a chronic-use drug like Ivabradine, the Threshold of Toxicological Concern (TTC) is set at 1.5 μ g/day.

This guide provides a technical deep-dive into the identification, mechanistic toxicology, process control, and trace analysis of specific PGIs in the Ivabradine synthetic pathway.

Synthetic Route & PGI Identification

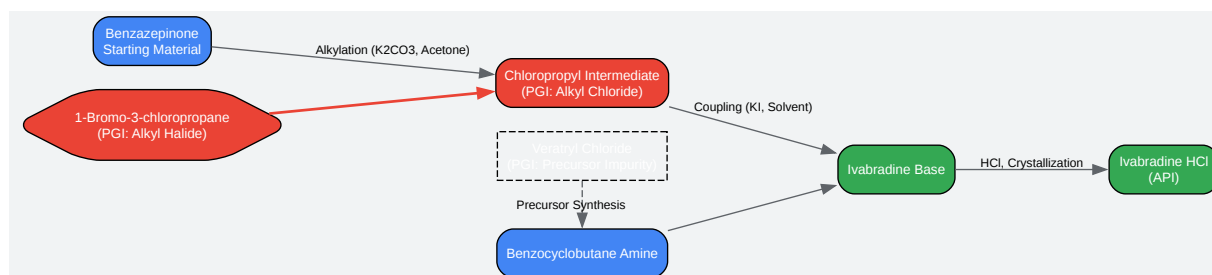
The commercial synthesis of Ivabradine typically follows a convergent route involving the coupling of a benzazepinone derivative with a benzocyclobutane amine. We must isolate specific "Red Flag" compounds based on their structural alerts (alkylating potential).

Critical Synthetic Nodes

- Alkylation of Benzazepinone: The reaction of 7,8-dimethoxy-1,3-dihydro-2H-3-benzazepin-2-one with a di-halo linker (e.g., 1-bromo-3-chloropropane).
 - Risk:[2][3][4][5] Residual alkyl halides (Class 2/3 PGIs).
- Nucleophilic Substitution: The reaction of the resulting chloropropyl intermediate with (S)-N-methyl-1-(3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl)methanamine.
 - Risk:[2][3][4][5] Residual chloropropyl intermediate (Alkyl chloride).
- Precursor Impurities: Veratryl Chloride (4-(chloromethyl)-1,2-dimethoxybenzene) is a known impurity associated with the synthesis of the benzocyclobutane moiety.

Pathway Visualization

The following diagram maps the standard synthetic flow and highlights the entry points of critical PGIs.



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Figure 1: Synthetic pathway of Ivabradine highlighting critical nodes where genotoxic alkyl halides and precursors are introduced.

Mechanistic Toxicology & Control Strategy

The Hazard (Causality)

The identified PGIs (1-bromo-3-chloropropane, Veratryl chloride, Chloropropyl intermediate) share a common mechanism: Nucleophilic Substitution (

).

- Mechanism: These electrophiles can transfer an alkyl group to the N7 position of guanine or N3 position of adenine in DNA.^[1]
- Consequence: This alkylation causes depurination or mispairing during replication, leading to mutagenesis.

The Control (Purge Factors)

We cannot rely solely on end-product testing. A "Purge Factor" approach validates that the process inherently removes these impurities.

Purge Factor Calculation:

Parameter	Mechanism of Removal	Justification for Ivabradine Process
Reactivity	Chemical consumption	The chloropropyl intermediate is consumed in the coupling step. High conversion rates (>99%) act as a purge.
Solubility	Wash/Extraction	Polar PGIs (like hydrolyzed halides) are removed during aqueous workups of the lipophilic intermediate.
Volatility	Distillation/Drying	1-Bromo-3-chloropropane (BP ~143°C) is removed during solvent stripping and vacuum drying.
Crystallization	Lattice Rejection	The final HCl salt formation in acetonitrile/ethanol rejects non-ionic organic impurities.

Analytical Methodologies (Trace Analysis)

Due to the low TTC (1.5 μ g/day), analytical methods must achieve Limits of Quantification (LOQ) in the ppm range (0.5 - 5 ppm) relative to the API.

Protocol A: Determination of Veratryl Chloride by LC-MS/MS

This method utilizes pre-column derivatization to stabilize the reactive chloride and enhance ionization.

- Principle: Veratryl chloride is derivatized with diethylamine to form a stable tertiary amine, which is then quantified via MRM.
- Instrument: Triple Quadrupole MS coupled with UHPLC.

Step-by-Step Methodology:

- Derivatization:
 - Dissolve 50 mg Ivabradine HCl in 1 mL Acetonitrile.
 - Add 100 μ L Diethylamine (Reagent) and 50 μ L Pyridine (Catalyst).
 - Incubate at 60°C for 30 minutes.
 - Evaporate to dryness and reconstitute in Mobile Phase.
- Chromatographic Conditions:
 - Column: Poroshell 120 EC-C18 (50 x 3.0 mm, 2.7 μ m).[\[6\]](#)
 - Mobile Phase: 10 mM Ammonium Formate (A) : Acetonitrile (B) (Isocratic 40:60).
 - Flow Rate: 0.3 mL/min.
- MS Parameters (MRM):
 - Ionization: ESI Positive.
 - Transition: Monitor specific transition for the diethylamine-veratryl adduct (Precursor Product).

Protocol B: Direct Analysis of Alkyl Halides (Headspace GC-MS)

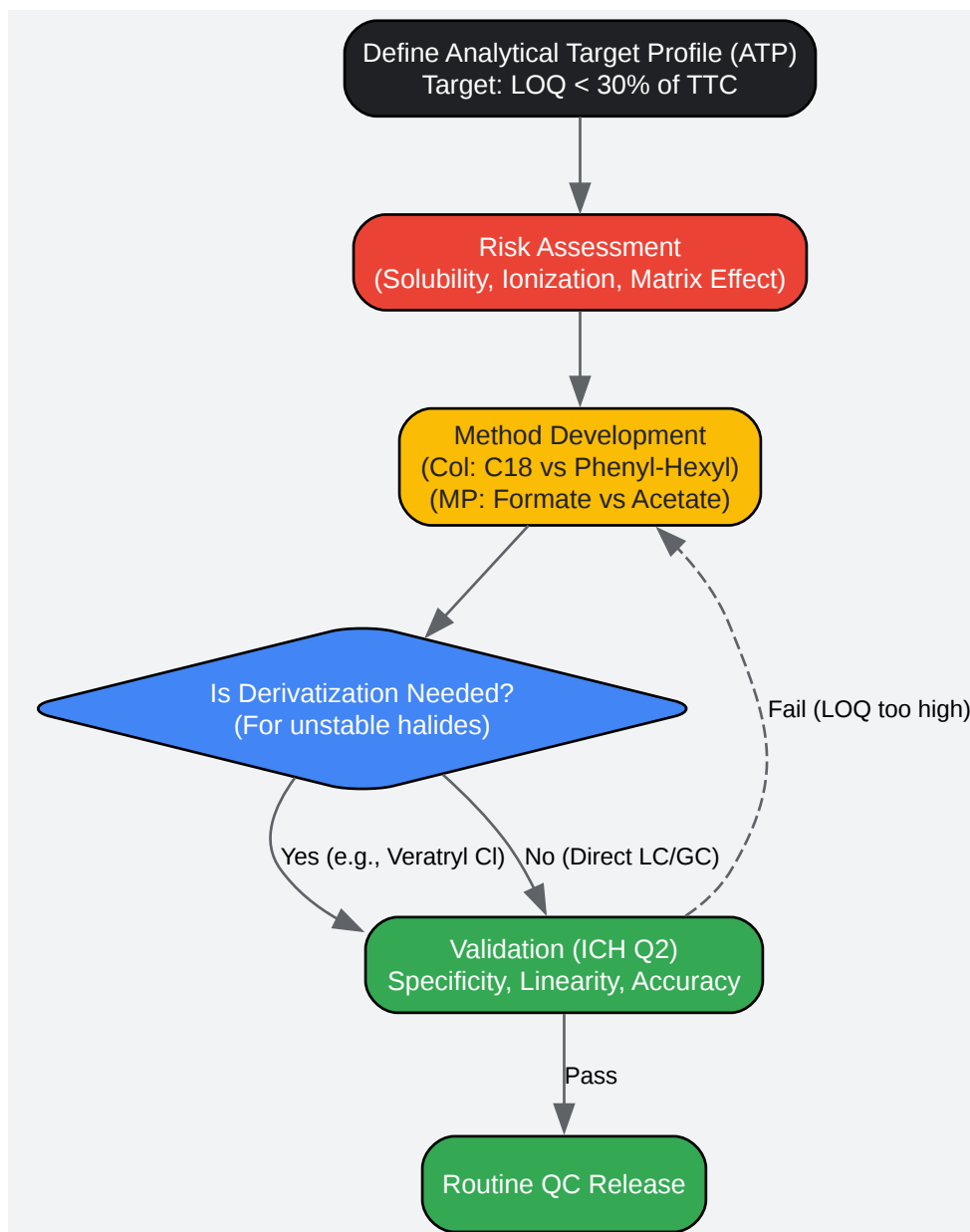
For volatile linkers like 1-bromo-3-chloropropane.

- Sample Prep: 100 mg API in 1 mL DMA (Dimethylacetamide) in a crimped headspace vial.
- Headspace: Equilibrium at 90°C for 20 mins.
- GC Column: DB-624 (Volatiles specific).

- Detection: SIM mode (Selected Ion Monitoring) targeting the molecular ion and characteristic halide isotope patterns.

Analytical Logic Flow

The following diagram illustrates the Quality by Design (QbD) workflow for validating these methods.



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Figure 2: Analytical Method Development Workflow (QbD) for trace PGI analysis.

Data Summary: Limits & Capabilities

The following table summarizes the required sensitivity versus the capability of the described methods.

Impurity Name	Structural Alert	ICH M7 Class	Limit (ppm)*	Method LOQ (ppm)	Technique
Veratryl Chloride	Alkyl Halide	Class 2	15 ppm	0.5 ppm	LC-MS/MS (Deriv.)
1-Bromo-3-chloropropane	Dihaloalkane	Class 2	15 ppm	1.0 ppm	HS-GC-MS
Chloropropyl Intermediate	Alkyl Chloride	Class 3	15 ppm	0.8 ppm	LC-MS/MS

*Limit calculated based on 1.5 μ g/day TTC and max daily dose of Ivabradine (approx 15-20 mg/day, providing a safety margin).

Conclusion

The control of genotoxic impurities in Ivabradine synthesis requires a dual strategy:

- Process Design: Utilizing the high reactivity of alkyl halides to ensure their complete consumption (high purge factors) during the coupling steps.
- Analytical Vigilance: Employing derivatization-based LC-MS/MS for non-volatile halides (Veratryl chloride) and HS-GC-MS for volatile linkers.

By adhering to the protocols defined above, manufacturers can ensure compliance with ICH M7(R1) and guarantee patient safety against mutagenic risks.

References

- ICH M7(R1) Guideline. Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk.[7] (2017).[3][8] International Council

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